

# Ethyl 6-hydroxyhexanoate boiling point and density

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## Compound of Interest

Compound Name: Ethyl 6-hydroxyhexanoate

Cat. No.: B105495

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An In-depth Technical Guide to **Ethyl 6-hydroxyhexanoate**: Physicochemical Properties

This technical guide provides a comprehensive overview of the key physicochemical properties of **ethyl 6-hydroxyhexanoate** (CAS 5299-60-5), with a specific focus on its boiling point and density. This document is intended for researchers, scientists, and professionals in drug development and organic synthesis, offering detailed data and standardized experimental protocols.

## Physical and Chemical Properties

**Ethyl 6-hydroxyhexanoate** is a bifunctional organic molecule featuring a hydroxyl group and an ethyl ester.<sup>[1]</sup> It presents as a colorless to almost colorless, clear liquid at room temperature.<sup>[1][2]</sup> Its properties make it a valuable intermediate and building block in various synthetic applications, including the formulation of fragrances and the synthesis of prodrugs.<sup>[2][3]</sup>

Table 1: Key Physicochemical Data for **Ethyl 6-hydroxyhexanoate**

Property	Value	Conditions	Reference(s)
Boiling Point	127-128 °C	at 12 mmHg	[1][2][4][5]
Density	0.985 g/mL	at 25 °C	[1][2][4][5]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>3</sub>	[1][2][6]	
Molecular Weight	160.21 g/mol	[1][2][4]	
Refractive Index	n <sub>20</sub> /D 1.437	[2][4][5]	

## Experimental Protocols

Accurate determination of physical properties such as boiling point and density is critical for substance identification, purity assessment, and process design. The following sections detail standardized laboratory methods for these measurements.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7][8] For small sample volumes, the capillary method (micro boiling point determination) is a convenient and accurate technique.[9]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., MelTemp apparatus, oil bath with hot plate)[7][10]
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Sample of **ethyl 6-hydroxyhexanoate**

Procedure:

- **Sample Preparation:** Add a few milliliters of **ethyl 6-hydroxyhexanoate** into the small test tube.
- **Capillary Insertion:** Place the capillary tube into the test tube with its open end submerged in the liquid.
- **Apparatus Assembly:** Attach the test tube to the thermometer. The bulb of the thermometer should be level with the sample.
- **Heating:** Immerse the assembly in a heating bath (e.g., the Thiele tube filled with paraffin oil).  
[7] Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[9]
- **Observation:** Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the liquid's vapor has displaced all the air.
- **Boiling Point Reading:** Remove the heat source and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the boiling point of the sample.[7][11] At this moment, the vapor pressure of the sample equals the atmospheric pressure.[9]
- **Recording:** Record the temperature. For high accuracy, also record the ambient barometric pressure.[8]

## Determination of Density (Volumetric Method)

Density is a fundamental physical property defined as the mass of a substance per unit volume. The volumetric method is a straightforward and common procedure for determining the density of liquids.[12][13]

Apparatus:

- Digital analytical balance (zeroed/tared)
- Graduated cylinder or pycnometer (density bottle) for higher accuracy[12]
- Thermometer

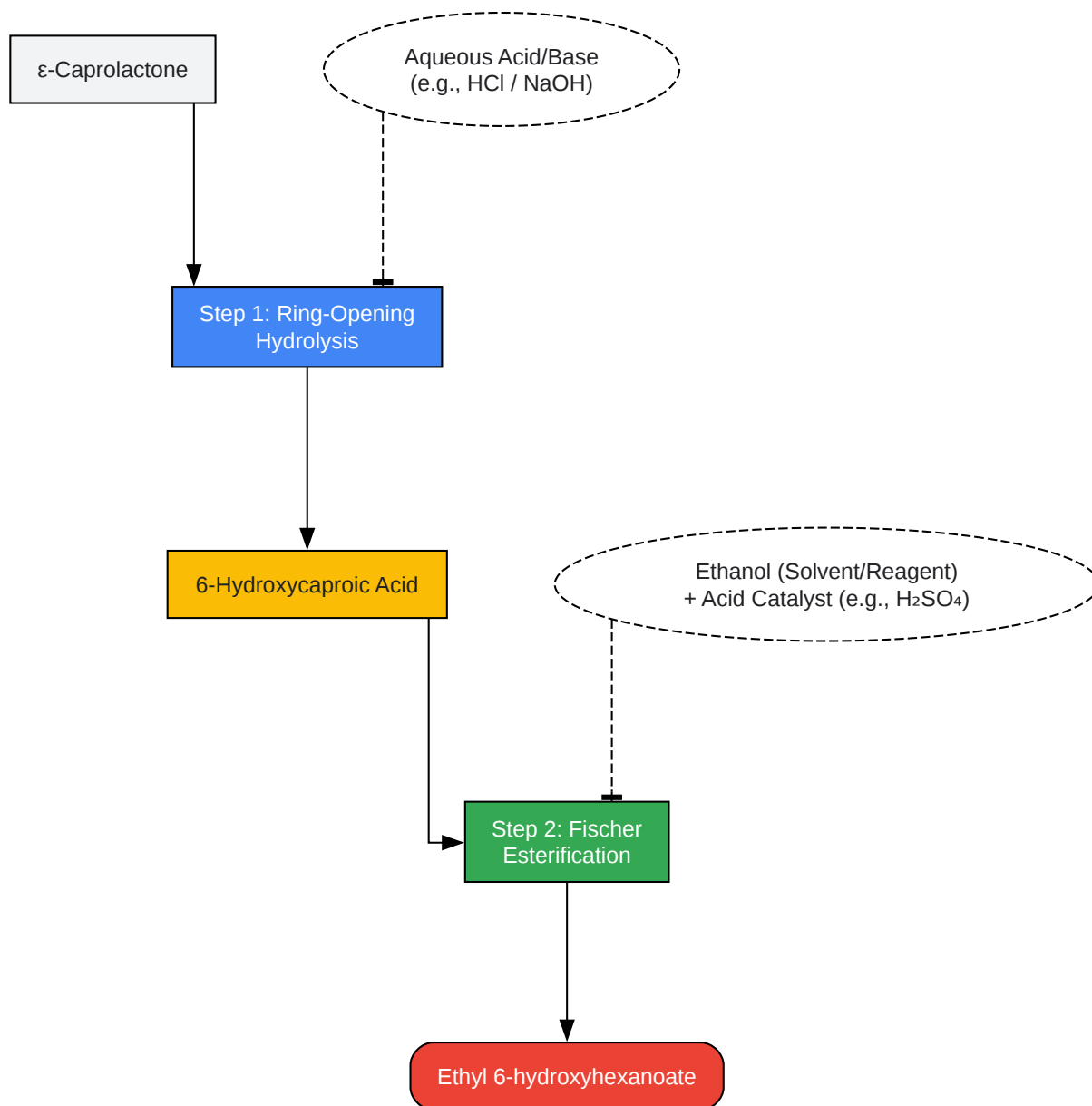
- Sample of **ethyl 6-hydroxyhexanoate**

Procedure:

- Measure Mass of Empty Container: Place a clean, dry graduated cylinder (or pycnometer) on the digital balance and record its mass ( $m_1$ ).[\[12\]](#)
- Measure Volume of Liquid: Carefully pour a known volume of **ethyl 6-hydroxyhexanoate** into the graduated cylinder (e.g., 10 mL). Read the volume from the bottom of the meniscus with your eye level to the liquid surface to avoid parallax error.[\[12\]](#) Record the volume ( $V$ ).
- Measure Mass of Filled Container: Place the graduated cylinder containing the liquid back on the balance and record the total mass ( $m_2$ ).[\[12\]](#)
- Measure Temperature: Use a thermometer to measure and record the temperature of the liquid, as density is temperature-dependent.[\[12\]](#)
- Calculation: Calculate the mass of the liquid ( $m$ ) by subtracting the mass of the empty cylinder from the total mass ( $m = m_2 - m_1$ ).
- Density Calculation: Use the formula  $\rho = m/V$  to calculate the density.[\[12\]](#) For improved reliability, repeat the measurement multiple times and calculate an average.

## Synthetic Pathway Visualization

A common and efficient route for the laboratory synthesis of **ethyl 6-hydroxyhexanoate** starts from  $\epsilon$ -caprolactone.[\[2\]](#)[\[14\]](#) The process involves two primary steps: the hydrolysis of the lactone to form the intermediate hydroxy acid, followed by an acid-catalyzed esterification.[\[2\]](#)  
[\[15\]](#)



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Caption: Two-step synthesis of **ethyl 6-hydroxyhexanoate** from  $\epsilon$ -caprolactone.

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- To cite this document: BenchChem. [Ethyl 6-hydroxyhexanoate boiling point and density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105495#ethyl-6-hydroxyhexanoate-boiling-point-and-density]

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